

Presumed Substance: N-Methyl-2-pyrrolidone (NMP) - Proper Disposal Procedures

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Compound of Interest

Compound Name: MPNE

Cat. No.: B1234929

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Disclaimer: Initial searches for "**MPNE**" did not yield a specific chemical compound. This document assumes the query intended to be for "N-Methyl-2-pyrrolidone" (NMP), a common solvent used in laboratory and industrial settings. The following procedures are for the proper disposal of NMP.

This guide provides essential safety and logistical information for the proper disposal of N-Methyl-2-pyrrolidone (NMP), a solvent commonly used by researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection. NMP is classified as a reproductive toxicant and can cause skin, eye, and respiratory irritation, necessitating careful handling and disposal.^{[1][2][3]}

Immediate Safety and Handling Precautions

Before beginning any disposal-related activities, it is imperative to follow strict safety protocols to minimize exposure risks.

- Personal Protective Equipment (PPE): Always wear appropriate PPE when handling NMP waste. This includes, but is not limited to:
 - Chemical-resistant gloves (e.g., butyl rubber or Viton™)
 - Safety goggles or a face shield
 - A laboratory coat or chemical-resistant apron

- In case of insufficient ventilation, use a NIOSH-approved respirator.[4][5]
- Engineering Controls: All handling of NMP waste should occur in a well-ventilated area, preferably within a certified chemical fume hood.[4][5]
- Spill Management: In the event of an NMP spill, absorb the material with an inert absorbent, such as vermiculite, dry sand, or earth.[5][6] The contaminated absorbent material should then be collected in a sealed, labeled container for disposal as hazardous waste.[6] Do not allow NMP to enter drains or waterways.[5]

NMP Waste Disposal Protocol

NMP and materials contaminated with it must be disposed of as hazardous waste. Do not dispose of NMP down the drain or in regular trash.

Step-by-Step Disposal Procedure:

- Waste Segregation: Collect all NMP-containing waste in a dedicated, properly labeled hazardous waste container. This includes:
 - Unused or excess NMP
 - NMP-contaminated solvents and solutions
 - Contaminated labware (e.g., pipettes, vials) that cannot be decontaminated
 - Contaminated PPE (gloves, aprons, etc.)
- Container Selection: Use a chemically resistant container with a secure, tight-fitting lid. The container must be compatible with NMP.
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "N-Methyl-2-pyrrolidone," and any other components mixed with the NMP. Indicate the associated hazards (e.g., "Reproductive Toxin," "Irritant").
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area, away from incompatible materials such as strong oxidizing agents, acids, and bases.[4]

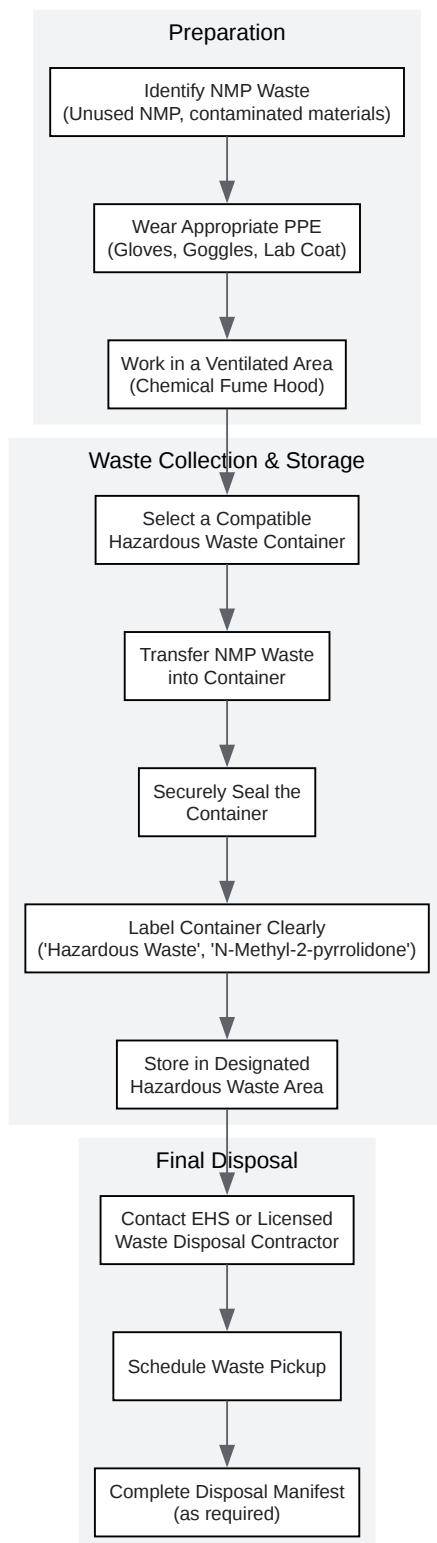
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the collection and proper disposal of the NMP waste.^[4]

Quantitative Data Summary

Parameter	Value	Reference
CAS Number	872-50-4	^[1] ^[2] ^[4]
Boiling Point	202 to 204 °C (396 to 399 °F; 475 to 477 K)	^[1]
Flash Point	91 °C (196 °F; 364 K)	^[1] ^[2]
NFPA 704 Health Hazard	2 (Moderate)	^[3]
NFPA 704 Flammability Hazard	2 (Moderate)	^[3]
NFPA 704 Instability Hazard	0 (Minimal)	^[3]

Experimental Workflow and Signaling Pathways

NMP Disposal Workflow

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Caption: Workflow for the proper disposal of N-Methyl-2-pyrrolidone (NMP) waste in a laboratory setting.

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